

Personal protective equipment for handling Nampt-IN-7

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Compound of Interest

Compound Name: Nampt-IN-7

Cat. No.: B12409242

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Essential Safety and Handling Guide for Nampt-IN-1

This guide provides crucial safety and logistical information for the handling and disposal of Nampt-IN-1 (also known as LSN3154567), a potent inhibitor of nicotinamide phosphoribosyltransferase (Nampt). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Nampt-IN-1 should be considered hazardous. It may be harmful if swallowed, cause skin and serious eye irritation, and may lead to respiratory irritation.[1] Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Table 1: Recommended Personal Protective Equipment for Handling Nampt-IN-1

Protection Type	Recommended Equipment	Specifications and Usage
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect from splashes.[2]
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) should be worn. Change gloves immediately if contaminated.
Skin Protection	Impervious clothing / Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.[2]
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. [1][2] If dust or aerosols may be generated, a respirator is necessary.

Safe Handling and Storage Procedures

Handling:

- Avoid contact with eyes, skin, and clothing.[2][3]
- Do not ingest or inhale.[3]
- Wash hands thoroughly after handling the compound.[1][3]
- Avoid the formation of dust and aerosols.[2][4]
- Work in a well-ventilated area, preferably in a chemical fume hood.[2][4]
- Do not eat, drink, or smoke in the laboratory.[1][2]

Storage:

- Keep the container tightly sealed.[2][4]

- Store in a cool, well-ventilated area.
- For long-term stability, store the solid compound at -20°C.[3]

Spill and Disposal Management

Accidental Release Measures: In the event of a spill, it is critical to follow these steps to minimize exposure and environmental contamination:

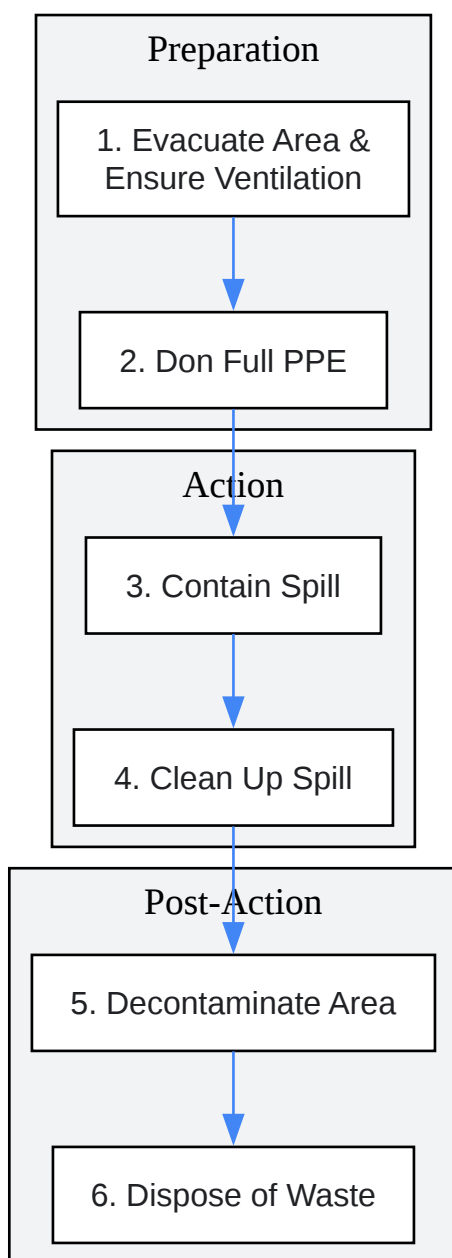
- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[4]
- Wear Full PPE: Before addressing the spill, don all recommended personal protective equipment.[4]
- Containment: Prevent further leakage or spillage if it is safe to do so.[4] Keep the substance away from drains and water courses.[4]
- Clean-up:
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
 - For solutions, absorb with a non-combustible material like diatomite or universal binders.[4]
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[4]
- Disposal: Collect all contaminated materials in a sealed container for disposal as hazardous waste.[2][4]

Disposal:

- Dispose of Nampt-IN-1 and any contaminated materials at an approved waste disposal facility.[2]
- Avoid release to the environment.[2]

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center.[\[2\]](#)[\[4\]](#)
- If on Skin: Wash the affected area thoroughly with soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)[\[4\]](#)
- If in Eyes: Immediately flush eyes with plenty of water for several minutes, removing contact lenses if present and easy to do so.[\[1\]](#)[\[2\]](#) Continue rinsing and seek medical attention.



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Caption: Workflow for handling a Nampt-IN-1 spill.

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